

Application Notes and Protocols for the Quantification of Cabotegravir in Plasma

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cabotegravir

Cat. No.: B606451

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These application notes provide detailed methodologies for the quantitative analysis of **cabotegravir** in plasma, intended for researchers, scientists, and drug development professionals. The protocols are based on established and validated analytical methods, primarily focusing on Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV).

Introduction

Cabotegravir is a long-acting integrase strand transfer inhibitor (INSTI) approved for the treatment and prevention of HIV-1 infection.[1][2] Accurate quantification of **cabotegravir** in plasma is crucial for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies.[3] This document outlines validated protocols for robust and reliable determination of **cabotegravir** concentrations in plasma samples.

Data Presentation: Comparison of Analytical Methods

The following table summarizes the key quantitative parameters of various analytical methods for **cabotegravir** quantification in plasma, providing a comparative overview to aid in method selection.

Method	Sample Preparation	Linear Range	LLOQ	Accuracy (%)	Precision (%RSD)	Reference
LC-MS/MS	Protein Precipitation	25 - 10,000 ng/mL	25 ng/mL	94.7 - 107.5	2.6 - 11.2	[4]
LC-MS/MS	Liquid-Liquid Extraction	400 - 16,000 ng/mL	400 ng/mL	Within $\pm 15\%$ of nominal	<15	[1]
UHPLC-MS/MS	Protein Precipitation	50 - 10,000 ng/mL	50 ng/mL	101	<5.0	[5]
HPLC-MS	Protein Precipitation	Not Specified	Not Specified	Not Specified	Not Specified	[6][7]
RP-HPLC-UV	Protein Precipitation	2.5 - 15 $\mu\text{g/mL}$	Not Specified	Not Specified	Not Specified	[8][9]
RP-HPLC-UV	Not Specified	20 - 100 $\mu\text{g/mL}$	33.70 $\mu\text{g/mL}$	98 - 102	0.50 - 1.25	[10]

Experimental Protocols

Protocol 1: LC-MS/MS Quantification of Cabotegravir in Human Plasma

This protocol describes a sensitive and specific method for the quantification of **cabotegravir** in human plasma using liquid chromatography-tandem mass spectrometry.

1. Materials and Reagents

- **Cabotegravir** reference standard
- Bictegravir (Internal Standard, IS)

- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (AR grade)
- Ethyl acetate (AR grade)
- Human plasma (blank)

2. Sample Preparation (Liquid-Liquid Extraction)

- Pipette 200 μ L of human plasma into a clean microcentrifuge tube.
- Add 100 μ L of Internal Standard working solution (e.g., 1 μ g/mL Bictgravir in methanol).
- Vortex for 2 minutes.
- Add 1 mL of extraction solvent (Methanol:Ethyl Acetate, 1:4 v/v).[\[1\]](#)
- Vortex for 5 minutes.
- Centrifuge at 5000 rpm for 25 minutes.[\[1\]](#)
- Transfer the supernatant organic layer to a new tube.
- Evaporate the solvent to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 250 μ L of the mobile phase.[\[1\]](#)
- Vortex and transfer to an autosampler vial for analysis.

3. Chromatographic Conditions

- LC System: Agilent 1200 series or equivalent
- Column: Phenomenex C18 (50 x 4.6 mm, 5 μ m)[\[1\]](#)
- Mobile Phase: 85:15 (v/v) mixture of Methanol and 0.1% Formic acid in water[\[1\]](#)

- Flow Rate: 0.8 mL/min[1]
- Column Temperature: 25°C[1]
- Injection Volume: 5 µL[1]
- Run Time: 3 minutes[1]

4. Mass Spectrometric Conditions

- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Positive Electrospray Ionization (ESI+)[1]
- Multiple Reaction Monitoring (MRM) Transitions:
 - **Cabotegravir**: m/z 406.12 → 142.04[1]
 - Bictegravir (IS): m/z 450.12 → 160.03[1]
- Collision Energy: 15 eV for both **Cabotegravir** and IS[1]
- Fragmentor Voltage: 115 V for **Cabotegravir** and 110 V for IS[1]

Protocol 2: RP-HPLC-UV Quantification of Cabotegravir in Human Plasma

This protocol outlines a method for the quantification of **cabotegravir** in human plasma using reversed-phase high-performance liquid chromatography with UV detection. This method is suitable for applications where LC-MS/MS is not available.

1. Materials and Reagents

- **Cabotegravir** reference standard
- Rilpivirine (can be used as an internal standard or co-analyte)
- Acetonitrile (HPLC grade)

- Methanol (HPLC grade)
- Sodium Dihydrogen Phosphate
- Human plasma (blank)

2. Sample Preparation (Protein Precipitation)

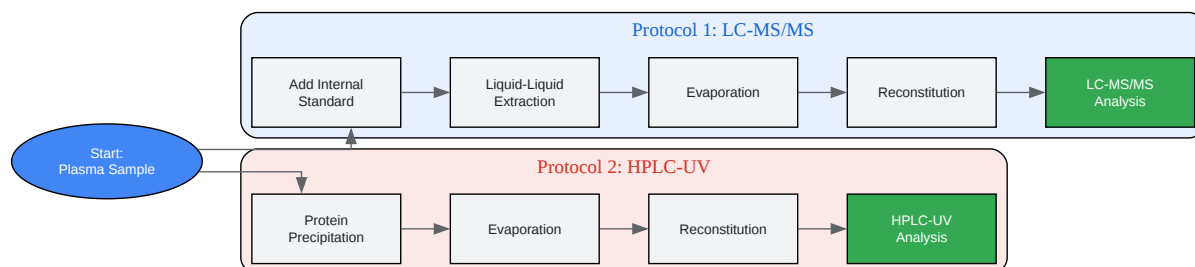
- Pipette 500 μ L of human plasma into a microcentrifuge tube.
- Add 1 mL of cold acetonitrile to precipitate plasma proteins.
- Vortex for 2 minutes.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 200 μ L of the mobile phase.
- Vortex and filter through a 0.22 μ m syringe filter into an autosampler vial.

3. Chromatographic Conditions

- HPLC System: Shimadzu LC-20AD or equivalent
- Column: Kinetex C18 (250 x 4.6 mm, 5 μ m)[8][9]
- Mobile Phase: 35:65 (v/v) mixture of Acetonitrile and 0.05M Sodium Dihydrogen Phosphate buffer (pH 5.5)[11]
- Flow Rate: 1.0 mL/min
- Column Temperature: 25°C[11]
- Injection Volume: 20 μ L

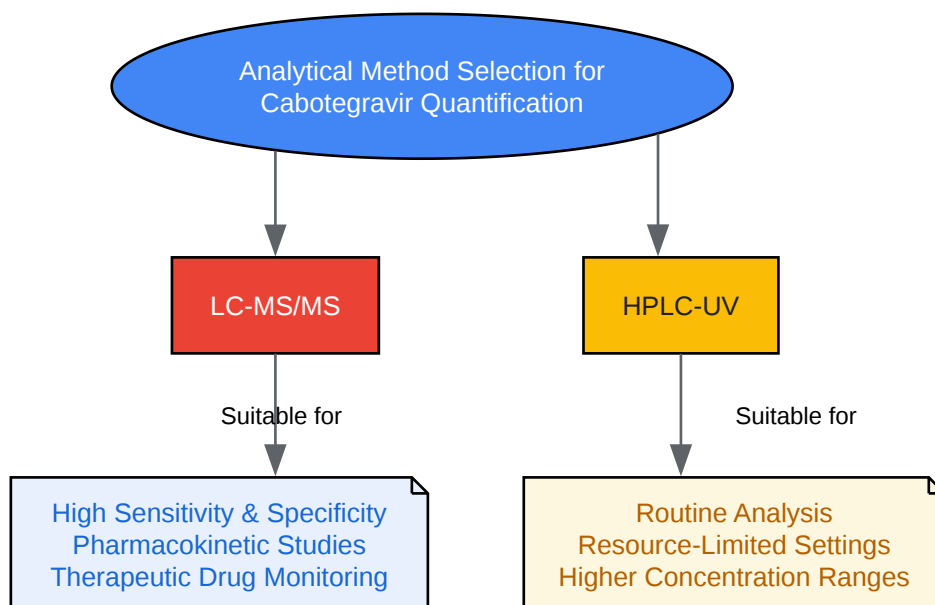
- Detection Wavelength: 242.5 nm[9][11]

Visualizations



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Caption: Experimental workflows for **cabotegravir** quantification in plasma.



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Caption: Logical relationship for analytical method selection.

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